

# 4-Chloro-2,5-dimethoxyaniline structural formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2,5-dimethoxyaniline

Cat. No.: B1194742

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## An In-Depth Technical Guide to 4-Chloro-2,5-dimethoxyaniline

This technical guide provides a comprehensive overview of **4-Chloro-2,5-dimethoxyaniline**, a significant chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development and organic synthesis. It covers the compound's structural and physical properties, detailed experimental protocols for its synthesis, and its primary applications.

## Core Compound Information

**4-Chloro-2,5-dimethoxyaniline**, with the CAS number 6358-64-1, is an aromatic amine.<sup>[1]</sup> Its structure features a benzene ring substituted with a chloro group at the 4-position, methoxy groups at the 2- and 5-positions, and an amino group at the 1-position.<sup>[1]</sup> This compound typically appears as an off-white to yellow or pale brown to grey crystalline solid.<sup>[2][3][4]</sup> It is a versatile precursor in the synthesis of various organic molecules.<sup>[2][5]</sup>

## Structural Formula

The chemical structure of **4-Chloro-2,5-dimethoxyaniline** is characterized by the following molecular and structural formulas:

- Molecular Formula:  $C_8H_{10}ClNO_2$ <sup>[1][6][7][8]</sup>
- IUPAC Name: **4-chloro-2,5-dimethoxyaniline**<sup>[6]</sup>

- SMILES: COC1=CC(=C(C=C1N)OC)Cl [6]
- InChI: InChI=1S/C8H10ClNO2/c1-11-7-4-6(10)8(12-2)3-5(7)9/h3-4H,10H2,1-2H3 [6]

## Physicochemical Properties

A summary of the key quantitative data for **4-Chloro-2,5-dimethoxyaniline** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	187.62 g/mol [6]
Appearance	Off-white to yellow crystalline solid [2]
Melting Point	116.0-122.0 °C [4]
Density	1.286 g/cm <sup>3</sup> [2]
Boiling Point (est.)	290.1±35.0 °C at 760 mmHg [3]
Flash Point (est.)	129.3±25.9 °C [3]
Water Solubility	Poor [2]
Organic Solvent Solubility	Soluble in ethanol, methanol, and acetone [2]
XLogP3	1.8 [3] [6]
Hydrogen Bond Donor Count	1 [3] [6]
Hydrogen Bond Acceptor Count	3 [3] [6]

## Synthesis and Experimental Protocols

**4-Chloro-2,5-dimethoxyaniline** is primarily synthesized through the reduction of 4-chloro-2,5-dimethoxynitrobenzene. Several methods have been developed for this conversion, with catalytic hydrogenation being a common industrial approach.

### Catalytic Hydrogenation using a Modified Platinum-on-Carbon Catalyst

This method involves the catalytic reduction of the nitro precursor in the liquid phase under elevated temperature and pressure.

#### Experimental Protocol:

- **Reaction Setup:** A stainless steel autoclave equipped with a stirrer, heating, and cooling capabilities is charged with 239 g (1.1 mol) of 4-chloro-2,5-dimethoxynitrobenzene, 675 ml of xylene, 3 g of a 5% sulfited platinum-on-carbon catalyst (50% water content), 1 g of morpholine, 3 g of disodium hydrogen phosphate, and 30 ml of water.<sup>[9]</sup>
- **Hydrogenation:** The autoclave is sealed, and the air is replaced with hydrogen. The mixture is heated to a temperature of 80°C to 110°C, and the hydrogen pressure is maintained between 5 and 50 atmospheres.<sup>[9][10]</sup> The reaction is monitored until the uptake of hydrogen ceases.
- **Catalyst Removal:** After the reaction is complete, the mixture is cooled, and the pressure is released. The catalyst is filtered off from the hot reaction mixture.<sup>[10]</sup> The recovered catalyst can be reused in subsequent batches.<sup>[10]</sup>
- **Product Isolation:** The xylene is removed from the filtrate by steam distillation or under a vacuum.<sup>[10]</sup> The remaining aqueous solution is cooled to 20-25°C, causing the **4-Chloro-2,5-dimethoxyaniline** to crystallize.<sup>[10]</sup>
- **Purification:** The crystalline product is isolated by filtration and can be dried if necessary.<sup>[10]</sup> This process yields an almost colorless product.<sup>[10]</sup>

## Synthesis via Catalytic Hydrogenation in Methanol

This alternative protocol utilizes a supported metal catalyst in a methanol solvent system.

#### Experimental Protocol:

- **Reaction Setup:** A reduction kettle is charged with 4-chloro-2,5-dimethoxy nitrobenzene, methanol (in an 8.5:1 ratio by weight to the nitrobenzene), and a supported metal activated carbon catalyst (0.1-3% of the raw material weight).<sup>[11]</sup>

- **Hydrogenation:** The mixture is stirred (approximately 200 rpm), and hydrogen gas is introduced. The reaction is initiated at 0.1 MPa and the pressure is maintained between 0.3 and 1.0 MPa.[11] The reaction temperature is controlled between 70-80°C using cooling water.[11] The pH of the reaction solution is maintained between 7 and 8 using a base such as sodium hydroxide.[11]
- **Product Separation:** The reaction mixture overflows into a settler for solid-liquid separation. [11] The reducing solution containing the product is separated from the catalyst.[11]
- **Purification:** The resulting solution of **4-chloro-2,5-dimethoxyaniline** can be further purified, with reported yields as high as 99.1%.[11]

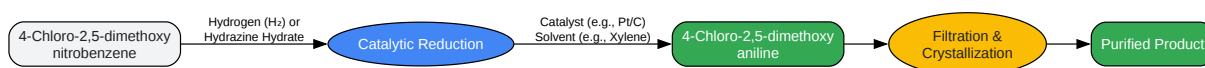
## Applications and Utility

**4-Chloro-2,5-dimethoxyaniline** is a crucial intermediate in several industrial synthetic processes:

- **Dyes and Pigments:** It serves as a valuable precursor for the production of various azo dyes and pigments.[1][10][12]
- **Pharmaceutical Synthesis:** This compound and its derivatives are explored in drug development due to the biological activity often associated with anilines.[2][5]
- **Agrochemicals:** It is also utilized in the synthesis of certain agrochemicals.[2][5]
- **Organic Synthesis:** The presence of chloro, methoxy, and amino groups provides multiple reaction sites, making it a versatile building block for more complex molecules.[2]

## Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Chloro-2,5-dimethoxyaniline** from its nitro precursor.



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Caption: Synthesis workflow for **4-Chloro-2,5-dimethoxyaniline**.

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- To cite this document: BenchChem. [4-Chloro-2,5-dimethoxyaniline structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194742#4-chloro-2-5-dimethoxyaniline-structural-formula-and-molecular-weight]

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